

Methyl 9-decenoate ester-aldehyde bifunctional platform chemical

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Compound Focus: Methyl 9-decenoate

CAS No.: 25601-41-6

Cat. No.: S1897233

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Chemical Profile of Methyl 9-decenoate

The table below consolidates the fundamental identification and physical property data for **Methyl 9-decenoate** from the search results.

Property Category	Details
CAS Number	25601-41-6 [1] [2] [3]
Molecular Formula	C ₁₁ H ₂₀ O ₂ [1] [2] [3]
Molecular Weight	184.28 g/mol [1] [4]
Synonyms	Methyl dec-9-enoate; 9-Decenoic acid, methyl ester [3] [4]
Purity	>98% (Available from specific suppliers) [1]
Physical State	Liquid [1] [3]
Boiling Point	123 °C at 21 Torr [3] [5] [4]
Density	0.883±0.06 g/cm ³ (Predicted) [3] [4]

Property Category	Details
Log P	3.99 [2]
Storage	Freezer [1], 2-8°C (under nitrogen) [5] [4]

Applications and Experimental Context

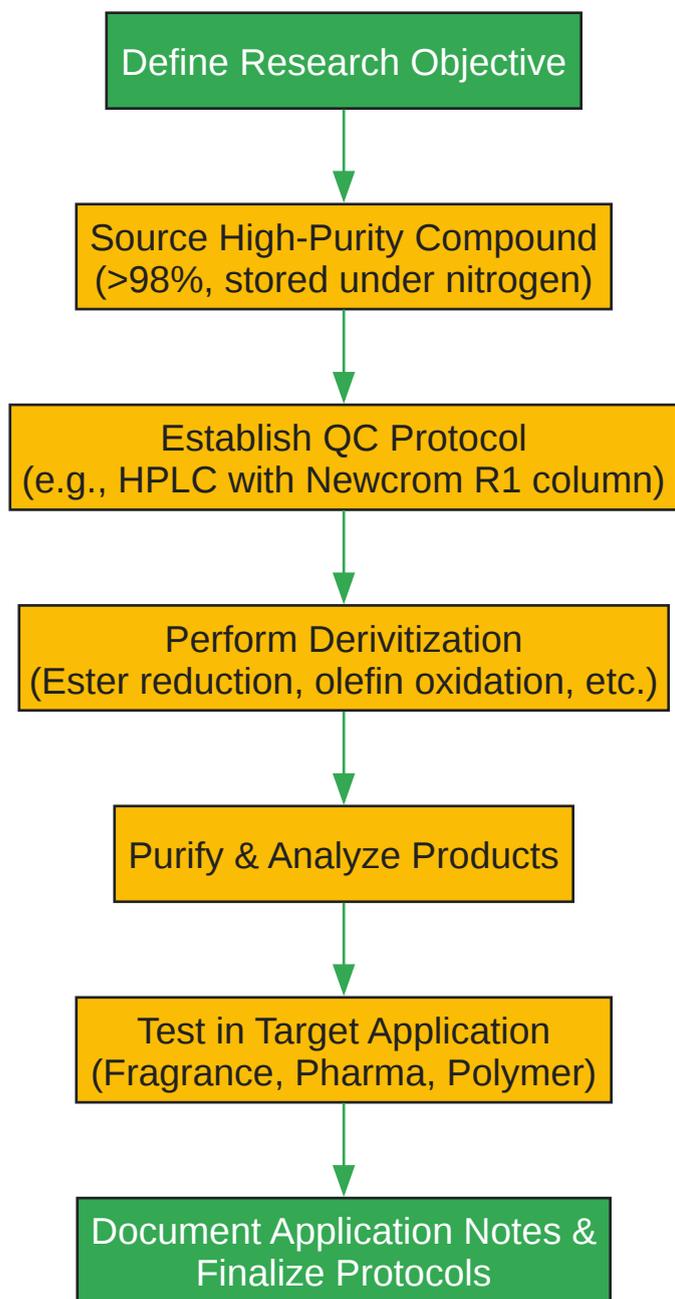
The search results indicate that **Methyl 9-decenoate** is used across several industries, which highlights its value as a platform chemical. The main applications identified are:

- **Flavor and Fragrance Industry:** It is described as a compound with a "fruity, waxy odor" and is used to add pleasant aromas to products in food and cosmetics [3].
- **Pharmaceutical Production:** It is utilized in the production of pharmaceuticals and other chemical products, though specific details on its role were not provided [3].
- **Cosmetics and Personal Care:** A market report specifically notes its use in formulations for perfumes, lotions, and skincare products [6].
- **Chemical Manufacturing:** It serves as a building block in the manufacturing of other chemical products [3].

One search result mentioned a reverse-phase HPLC method for its analysis using a **Newcrom R1** column and a mobile phase of acetonitrile, water, and phosphoric acid (replaceable with formic acid for MS-compatibility) [2]. This can be a starting point for developing your own analytical protocols.

Proposed Workflow for Protocol Development

Given the lack of direct experimental data, the following diagram outlines a logical workflow for developing application protocols for **Methyl 9-decenoate**, from sourcing to application testing.



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How to Proceed with Your Research

Since the existing public information is insufficient for creating detailed protocols, I suggest the following steps to acquire the necessary depth of information:

- **Consult Specialized Literature:** Use academic databases like SciFinder, Reaxys, or PubMed to search for scientific papers using the CAS number (25601-41-6) or the compound's name as a keyword. This is the most likely source for detailed synthetic procedures and application studies.
- **Contact Suppliers Directly:** Reach out to the chemical suppliers listed in the search results, such as **Larodan** or **BOC Sciences** [1] [4]. They often provide technical data sheets (SDS/TDS) and, upon request, may share application notes or purity certificates that contain more detailed information.
- **Refine Your Search Strategy:** You may find more specific experimental data by searching for the **synthetic routes** mentioned in one of the sources, which include methods like cross-metathesis or specific catalysts (e.g., Hoveyda-Grubbs catalyst) [3].

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References

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3. Cas 25601-41-6, 9 -Decenoic acid, methyl | lookchem ester [lookchem.com]
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6. Global Methyl - 9 Market Investment Landscape 2025-2032 decenoate [statsndata.org]

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